

# Application Notes and Protocols: 3-Butoxy-2-chlorophenylboronic acid

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## Compound of Interest

Compound Name: 3-Butoxy-2-chlorophenylboronic acid

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These application notes provide a comprehensive overview of the synthesis and primary applications of **3-Butoxy-2-chlorophenylboronic acid**, a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. The protocols provided are based on established methodologies for analogous substituted phenylboronic acids and their applications in cross-coupling reactions.

## Introduction

**3-Butoxy-2-chlorophenylboronic acid** is an organoboron compound that serves as a key intermediate in the synthesis of complex organic molecules. Its utility is most prominent in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, which facilitates the formation of carbon-carbon bonds. This reaction is a cornerstone of modern medicinal chemistry, enabling the construction of biaryl and substituted aromatic structures that are prevalent in many drug candidates.<sup>[1]</sup> The butoxy and chloro substituents on the phenyl ring allow for fine-tuning of the electronic and steric properties of the target molecules, influencing their biological activity and pharmacokinetic profiles.

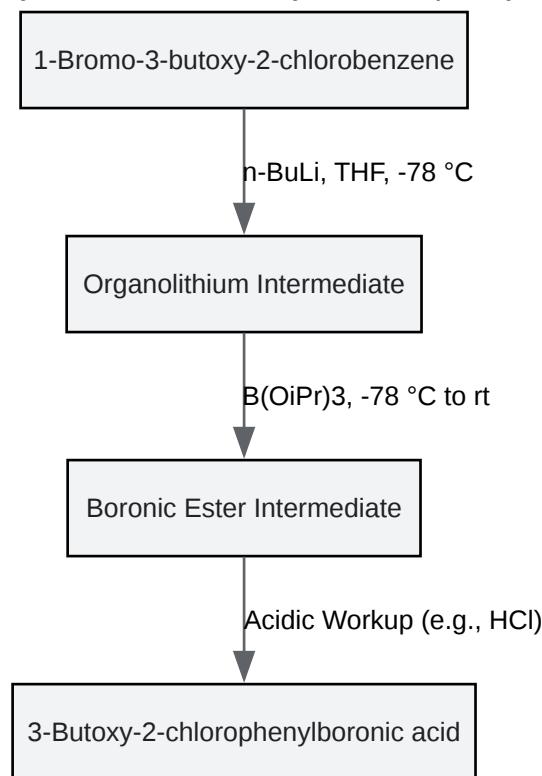
## Synthesis of 3-Butoxy-2-chlorophenylboronic acid

The synthesis of substituted phenylboronic acids typically proceeds through the reaction of an organometallic intermediate (organolithium or Grignard reagent) with a trialkyl borate, followed

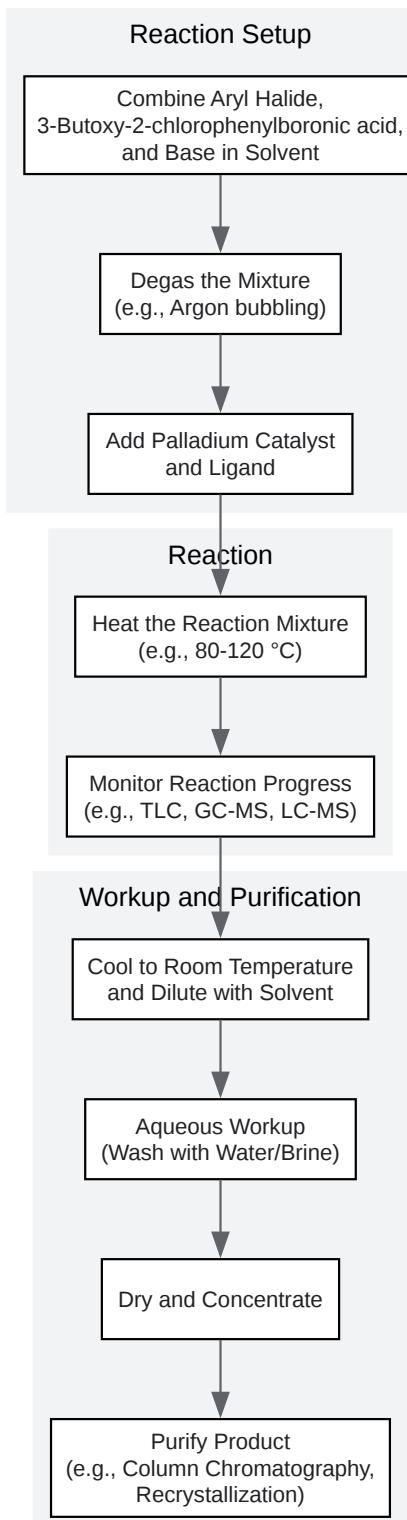
by acidic hydrolysis.[2][3][4] A plausible synthetic route for **3-Butoxy-2-chlorophenylboronic acid** starts from 1-bromo-3-butoxy-2-chlorobenzene.

## Proposed Synthetic Pathway

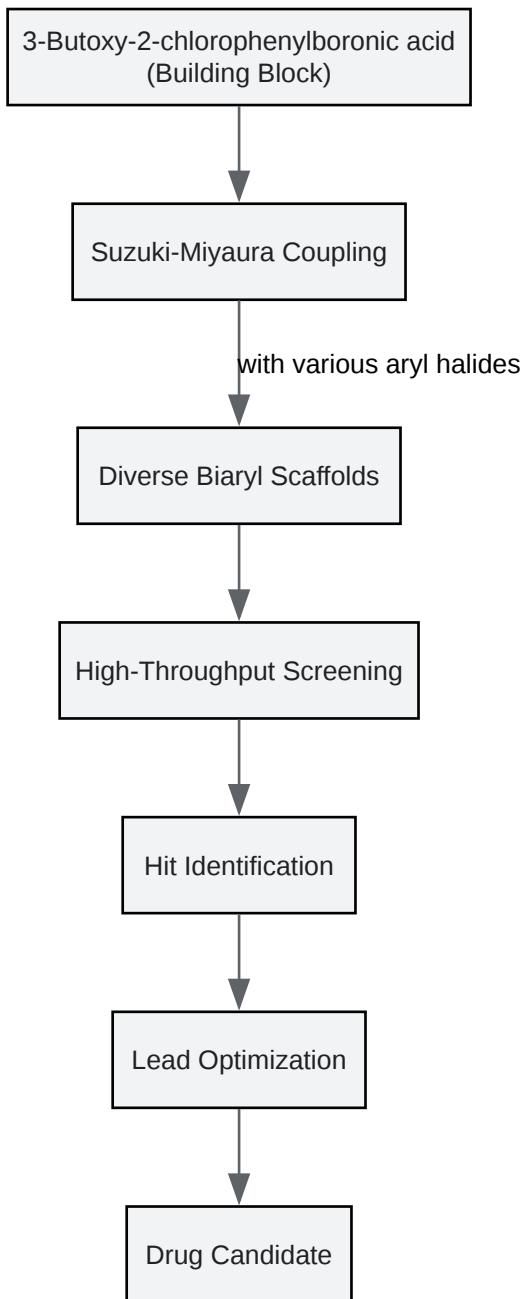
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## General Workflow for Suzuki-Miyaura Coupling



## Role of 3-Butoxy-2-chlorophenylboronic acid in Drug Discovery

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